

Centbuclidine discovery and development CDRI Lucknow

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Centbuclidine

CAS No.: 82636-28-0

Cat. No.: S523161

[Get Quote](#)

Centbuclidine Technical Profile

The table below summarizes the core information available on **Centbuclidine**:

Aspect	Technical Details
IUPAC Name	4-N-butylamino-1,2,3,4-tetrahydroacridine hydrochloride [1]
Institute	Central Drug Research Institute (CDRI), Lucknow [2] [1] [3]
Development Status	Licensed for marketing (Themis Chemical Ltd., Mumbai, 1987) [3]. Current market status is unclear.
Pharmacological Class	Local Anesthetic (Quinoline derivative) [1]
Relative Potency (Animal Models)	5-8 times more active than Lidocaine for infiltration anesthesia [1]
Effective Concentration	0.2-0.5% for infiltration & nerve block (compared to 1-2% for Lidocaine) [1]
Relative Toxicity (Animal LD ₅₀)	Approximately one-fourth the toxicity of Lidocaine [1]

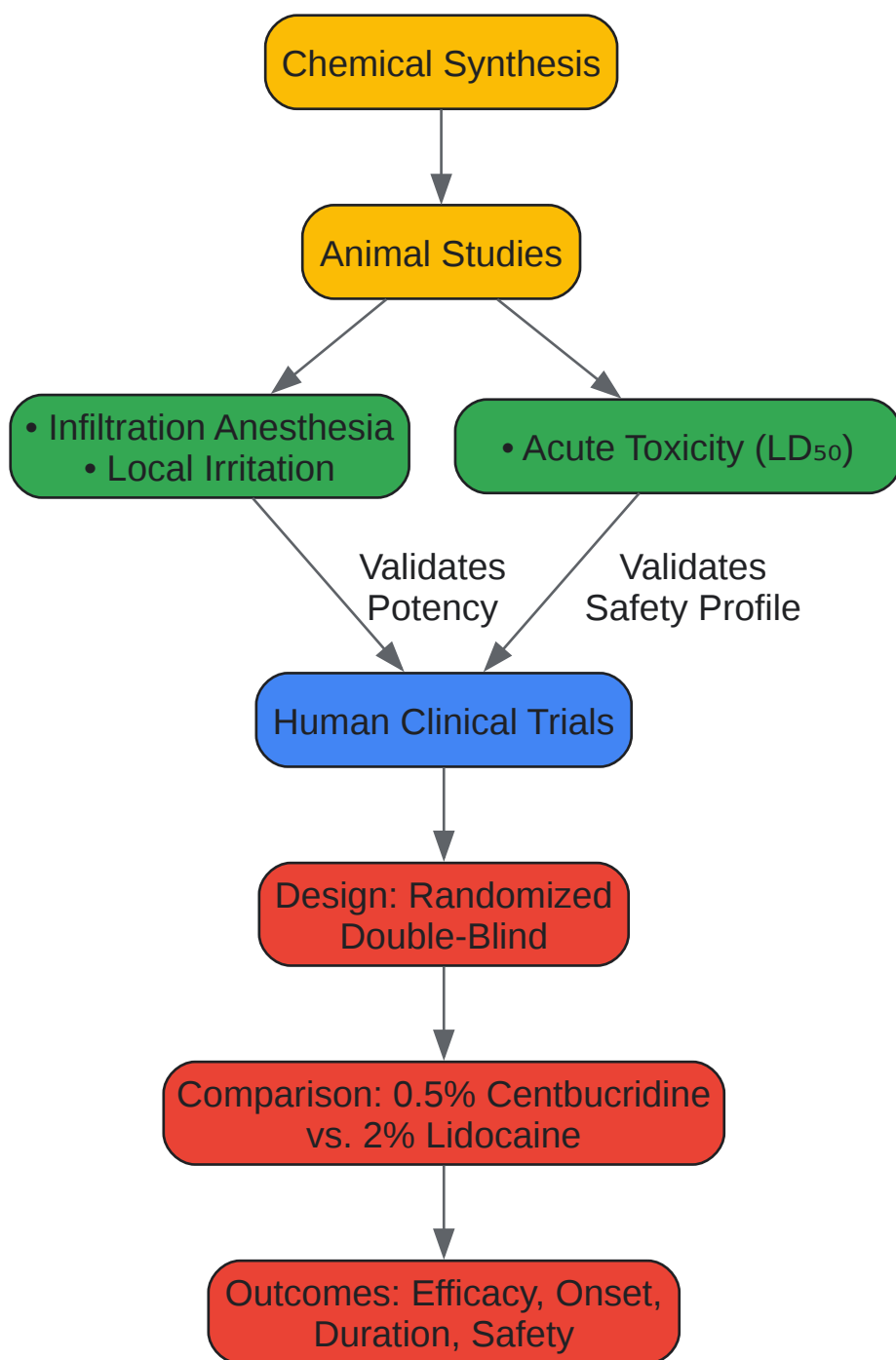
Human Clinical Trial Summary

A key double-blind study compared **Centbucridine** to the standard therapy, Lidocaine [1].

Trial Parameter	Centbucridine (0.5%)	Lidocaine (2%)
Study Design	Randomized, double-blind, non-crossover trial in 87 patients for minor surgery [1].	
Efficacy (Good Response)	32 of 43 patients	35 of 44 patients
Onset & Duration	Comparable to Lidocaine	Comparable to Centbucridine
Repeat Injections Required	16% of cases	Not Specified
Safety Profile	Well tolerated; one report of itching at injection site; fewer significant BP changes [1].	Significant blood pressure changes more frequently observed [1].

Conceptual Experimental Workflow

While specific protocols are not available, the high-level development pathway can be visualized. The following diagram outlines the general sequence of activities from initial synthesis through to clinical evaluation in humans.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. (PDF) Evaluation of Centbucridine as a Local Anesthetic [academia.edu]
2. Novel active pharmaceutical ingredients from India [journals.lww.com]
3. New Drugs [cdri.res.in]

To cite this document: Smolecule. [Centbucridine discovery and development CDRI Lucknow]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b523161#centbucridine-discovery-and-development-cdri-lucknow>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com